

Introduction: A Keystone Building Block in Modern Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3-Methylpyridine-4-boronic acid pinacol ester*

Cat. No.: *B1451974*

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In the landscape of contemporary drug discovery and development, the efficient construction of complex molecular architectures is paramount. Heterocyclic compounds, particularly those containing the pyridine scaffold, are privileged structures found in a vast array of pharmaceuticals. **3-Methylpyridine-4-boronic acid pinacol ester** has emerged as a critical building block for introducing the 3-methyl-4-pyridyl moiety into target molecules. Its primary utility lies in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a Nobel prize-winning methodology that forges carbon-carbon bonds with exceptional precision and functional group tolerance.[1]

This guide provides an in-depth analysis of **3-Methylpyridine-4-boronic acid pinacol ester**, from its fundamental properties and synthesis to its application in the synthesis of advanced pharmaceutical intermediates. The content is tailored for researchers, medicinal chemists, and process development scientists who require a robust understanding of not just the protocols, but the underlying scientific principles that govern the use of this versatile reagent.

Physicochemical & Structural Properties

The pinacol ester form of a boronic acid is a strategic choice for synthetic chemists. Unlike free boronic acids, which can be prone to dehydration to form cyclic boroxine anhydrides, the pinacol ester provides significant stability, simplifying purification, handling, and storage.[2][3] This stability is a critical attribute for a building block intended for use in multi-step synthetic campaigns.

Table 1: Core Properties of **3-Methylpyridine-4-boronic acid pinacol ester**

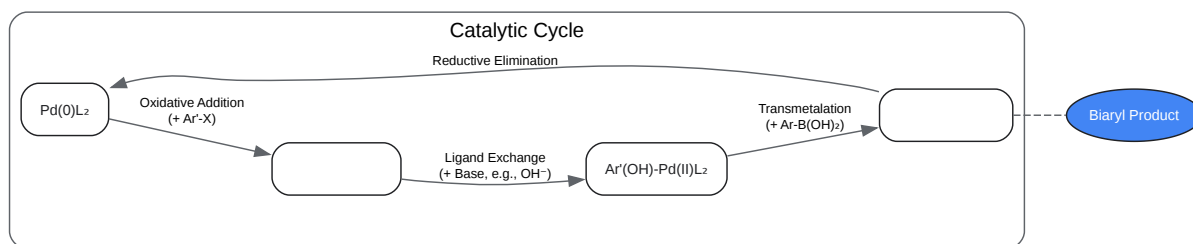
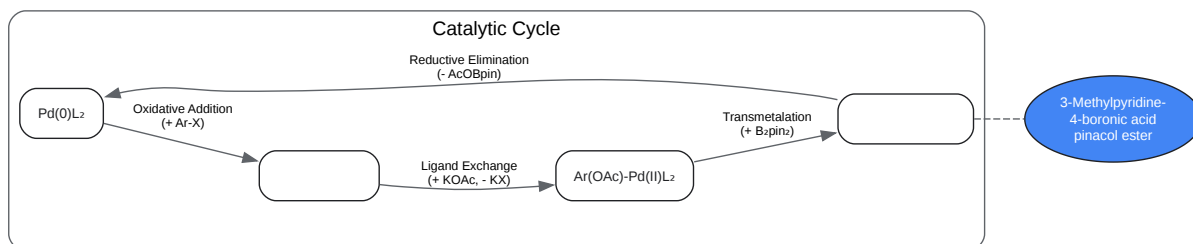
Property	Value	Source(s)
CAS Number	1032358-00-1	[1]
Molecular Formula	C ₁₂ H ₁₈ BNO ₂	[1]
Formula Weight	219.09 g/mol	[1]
Physical Form	Off-white to white solid/powder	[4]
Melting Point	Data not available; solid at room temp. (unsubstituted analog melts at 102-104.4 °C)	[5]

Core Synthesis Methodology: The Miyaura Borylation

The most reliable and scalable method for synthesizing aryl and heteroaryl boronic esters is the Miyaura borylation reaction.[2][6] This palladium-catalyzed process involves the cross-coupling of a halide (or triflate) with a diboron reagent, typically bis(pinacolato)diboron (B₂pin₂).

The "Why": Mechanistic Rationale and Reagent Selection

Understanding the catalytic cycle is key to troubleshooting and optimizing the synthesis. The process begins with a Pd(0) species, which is often generated in situ from a more stable Pd(II) precatalyst.



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References

- 1. 3-Methylpyridine-4-boronic acid pinacol ester, 95% 250 mg | Request for Quote [thermofisher.com]
- 2. Miyaura Borylation Reaction [organic-chemistry.org]
- 3. researchgate.net [researchgate.net]

- 4. 3-Methylpyridine-4-boronic acid pinacol ester, 95% 250 mg | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 5. 3-吡啶硼酸频哪醇酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Introduction: A Keystone Building Block in Modern Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1451974#what-is-3-methylpyridine-4-boronic-acid-pinacol-ester]

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